

# Application Notes and Protocols for AST5902 in Preclinical Mouse Models

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## Compound of Interest

Compound Name: AST5902

Cat. No.: B11937928

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## Introduction

**AST5902** is the principal and active metabolite of Afflutinib (also known as Furmonertinib or AST2818), a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] Afflutinib and **AST5902** are potent inhibitors of both EGFR-sensitizing mutations and the T790M resistance mutation, which are critical drivers in certain types of non-small cell lung cancer (NSCLC).[1][2][3][4] Preclinical studies have demonstrated the anti-tumor activity of Afflutinib and its metabolite **AST5902**, making them significant compounds for cancer research.[1][5]

These application notes provide a detailed protocol for the in vivo evaluation of **AST5902** in a murine xenograft model of human NSCLC. The protocol outlines animal model selection, preparation and administration of **AST5902**, and methods for assessing treatment efficacy.

## Data Presentation

### Table 1: Formulation of **AST5902** for Oral Administration in Mice

| Component   | Protocol 1 (Aqueous Suspension)                                                                       | Protocol 2 (Solubilized Formulation)                                                                  |
|-------------|-------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------|
| Vehicle     | 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline                                                         | 10% DMSO, 90% (20% SBE- $\beta$ -CD in Saline)                                                        |
| Solubility  | $\geq 2.5$ mg/mL                                                                                      | $\geq 2.5$ mg/mL                                                                                      |
| Preparation | Add solvents sequentially to AST5902 trimesylate powder. Vortex or sonicate to dissolve.              | Dissolve AST5902 trimesylate in DMSO first, then add the SBE- $\beta$ -CD solution.                   |
| Storage     | Prepare fresh daily. If necessary, store at $-20^{\circ}\text{C}$ for up to one month. <sup>[1]</sup> | Prepare fresh daily. If necessary, store at $-20^{\circ}\text{C}$ for up to one month. <sup>[1]</sup> |

SBE- $\beta$ -CD: Sulfobutylether- $\beta$ -cyclodextrin

## Table 2: Example Dosing and Monitoring Schedule for a 28-day Efficacy Study

| Parameter                | Details                                                                                                                                                                           |
|--------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Animal Model             | Athymic Nude Mice (e.g., BALB/c nude) or NOD/SCID mice                                                                                                                            |
| Tumor Model              | Subcutaneous xenograft of human NSCLC cells with EGFR T790M mutation (e.g., NCI-H1975)                                                                                            |
| Treatment Groups         | 1. Vehicle Control (p.o., daily) 2. AST5902 (e.g., 25 mg/kg, p.o., daily) 3. AST5902 (e.g., 50 mg/kg, p.o., daily) 4. Positive Control (e.g., Osimertinib, 25 mg/kg, p.o., daily) |
| Dosing Route             | Oral gavage (p.o.)                                                                                                                                                                |
| Dosing Frequency         | Once daily                                                                                                                                                                        |
| Dosing Volume            | 100 $\mu$ L (or 5-10 mL/kg)                                                                                                                                                       |
| Treatment Duration       | 28 days                                                                                                                                                                           |
| Tumor Volume Measurement | Every 3-4 days                                                                                                                                                                    |
| Body Weight Measurement  | Every 3-4 days                                                                                                                                                                    |
| Endpoint                 | Tumor volume, body weight, and overall survival                                                                                                                                   |

## Experimental Protocols

### Preparation of AST5902 Formulation

This protocol describes the preparation of a 5 mg/mL stock solution of **AST5902** for oral administration.

Materials:

- **AST5902** trimesylate powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)

- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Weigh the required amount of **AST5902** trimesylate powder.
- For Protocol 1 (Aqueous Suspension): a. In a sterile tube, add 10% of the final volume as DMSO and dissolve the **AST5902** powder. b. Add 40% PEG300 and vortex thoroughly. c. Add 5% Tween-80 and vortex until the solution is clear. d. Add 45% sterile saline to reach the final desired concentration and vortex.[\[1\]](#)
- If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[1\]](#)
- Prepare the formulation fresh each day before administration.

## In Vivo Efficacy Study in a Xenograft Mouse Model

This protocol outlines the procedure for a typical subcutaneous xenograft study to evaluate the anti-tumor efficacy of **AST5902**.

#### Materials:

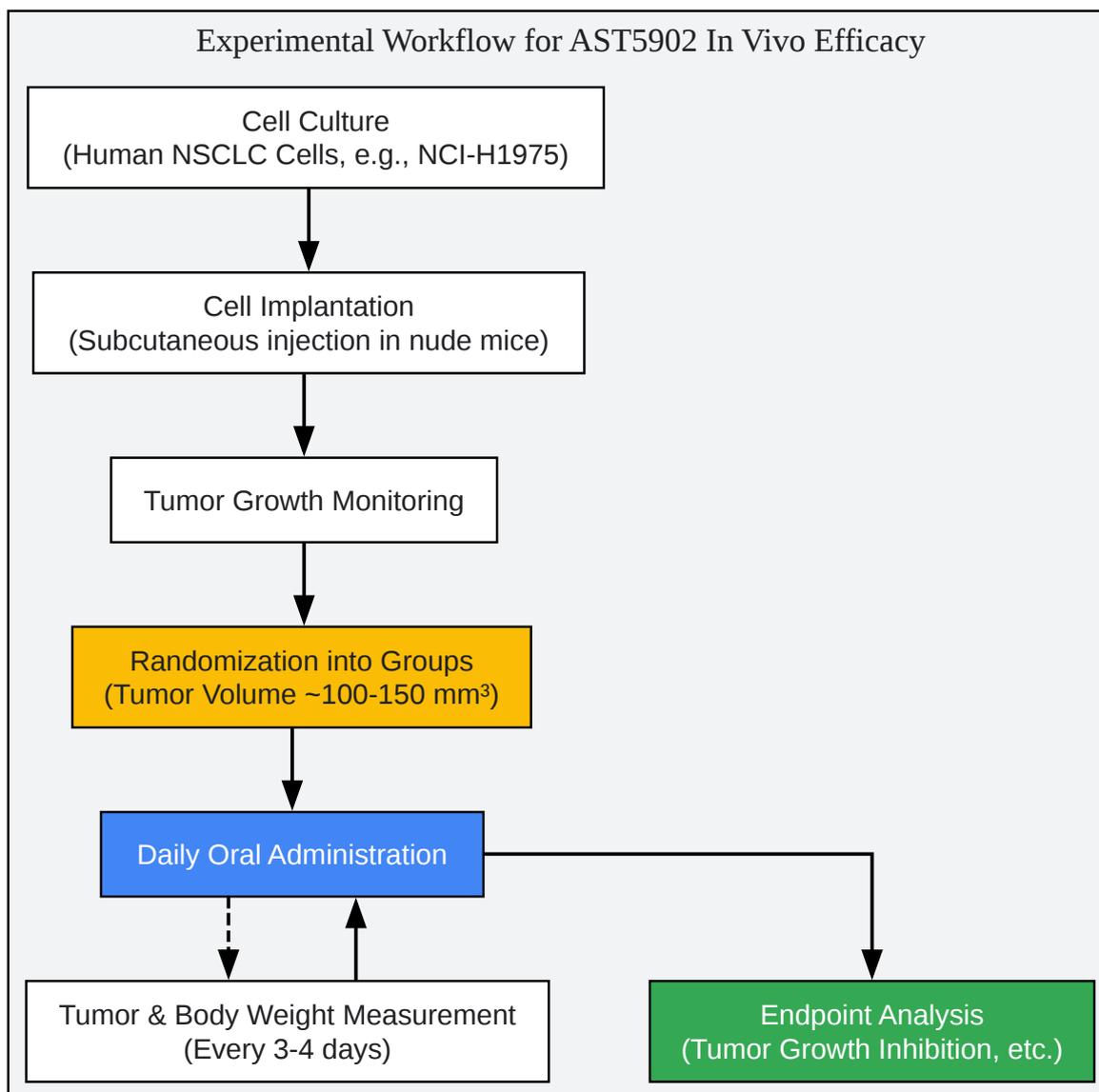
- 6-8 week old female athymic nude mice
- Human NSCLC cell line (e.g., NCI-H1975)
- Matrigel (optional)
- Sterile PBS
- Trypan blue

- Hemocytometer
- Syringes and needles (27G)
- Calipers
- Animal balance
- Oral gavage needles

#### Procedure:

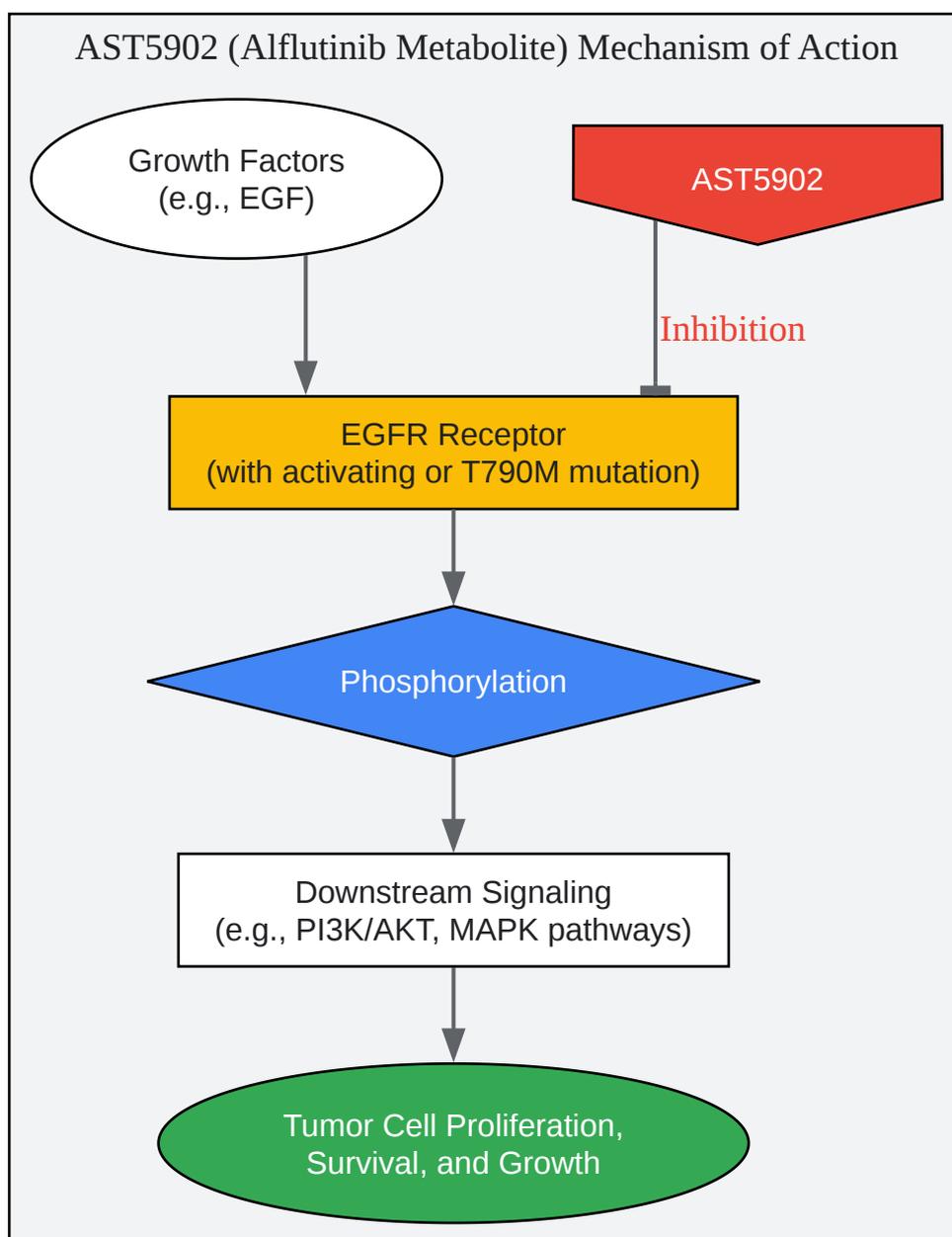
- Cell Preparation and Implantation: a. Culture the selected human cancer cell line under appropriate conditions. b. Harvest cells by trypsinization, wash with sterile PBS, and perform a cell count using a hemocytometer and trypan blue to ensure viability. c. Resuspend the cells in a 1:1 mixture of sterile PBS and Matrigel at a concentration of  $5 \times 10^7$  cells/mL. d. Subcutaneously inject 100  $\mu$ L of the cell suspension ( $5 \times 10^6$  cells) into the right flank of each mouse.
- Tumor Growth and Group Randomization: a. Monitor tumor growth every 3-4 days using calipers. Tumor volume can be calculated using the formula:  $(\text{Length} \times \text{Width}^2) / 2$ . b. When tumors reach an average volume of 100-150  $\text{mm}^3$ , randomize the mice into treatment groups (n=8-10 mice per group).
- Drug Administration: a. Administer **AST5902** or vehicle control daily via oral gavage according to the assigned treatment groups. b. Monitor the body weight of the mice every 3-4 days as an indicator of toxicity.
- Efficacy Assessment: a. Measure tumor volume every 3-4 days for the duration of the study (e.g., 28 days). b. At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., pharmacodynamics, histology). c. The primary efficacy endpoint is the inhibition of tumor growth.

## Mandatory Visualization



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Caption: Workflow for a murine xenograft study of **AST5902**.



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Caption: Simplified signaling pathway of EGFR and inhibition by **AST5902**.

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## References

- 1. [allist.com.cn](http://allist.com.cn) [[allist.com.cn](http://allist.com.cn)]
- 2. [selleckchem.com](http://selleckchem.com) [[selleckchem.com](http://selleckchem.com)]
- 3. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 4. What is Afloglutinib Mesylate used for? [[synapse.patsnap.com](http://synapse.patsnap.com)]
- 5. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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